

Application Note: Cytotoxicity Assessment of Oligopeptide-10 on Human Skin Cells

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Compound of Interest

Compound Name: Oligopeptide-10

Cat. No.: B3393735

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Introduction

Oligopeptide-10 is a synthetic antimicrobial peptide comprised of 15 amino acids.[1] It is utilized in cosmetic and dermatological formulations for its broad-spectrum activity against various microorganisms, including *Propionibacterium acnes*, a bacterium implicated in the pathogenesis of acne.[2] Beyond its antimicrobial properties, **Oligopeptide-10** is reported to possess anti-inflammatory effects and to stimulate the production of collagen and elastin in skin cells, suggesting a role in skin rejuvenation and maintaining skin health.[1][3]

While generally regarded as safe for topical application and non-irritating, a thorough in vitro evaluation of the cytotoxic potential of **Oligopeptide-10** on human skin cells is a critical step in the safety assessment and formulation development process.[2] This application note provides detailed protocols for assessing the cytotoxicity of **Oligopeptide-10** on human skin cells, specifically keratinocytes (e.g., HaCaT) and dermal fibroblasts, using the widely accepted MTT and LDH assays.

Data Presentation

Quantitative cytotoxicity data for **Oligopeptide-10** on human skin cells is not extensively available in public literature. The following tables are provided as templates for researchers to summarize their experimental findings when conducting the assays described in this document.

Table 1: MTT Assay - Cell Viability of Human Skin Cells Treated with **Oligopeptide-10**

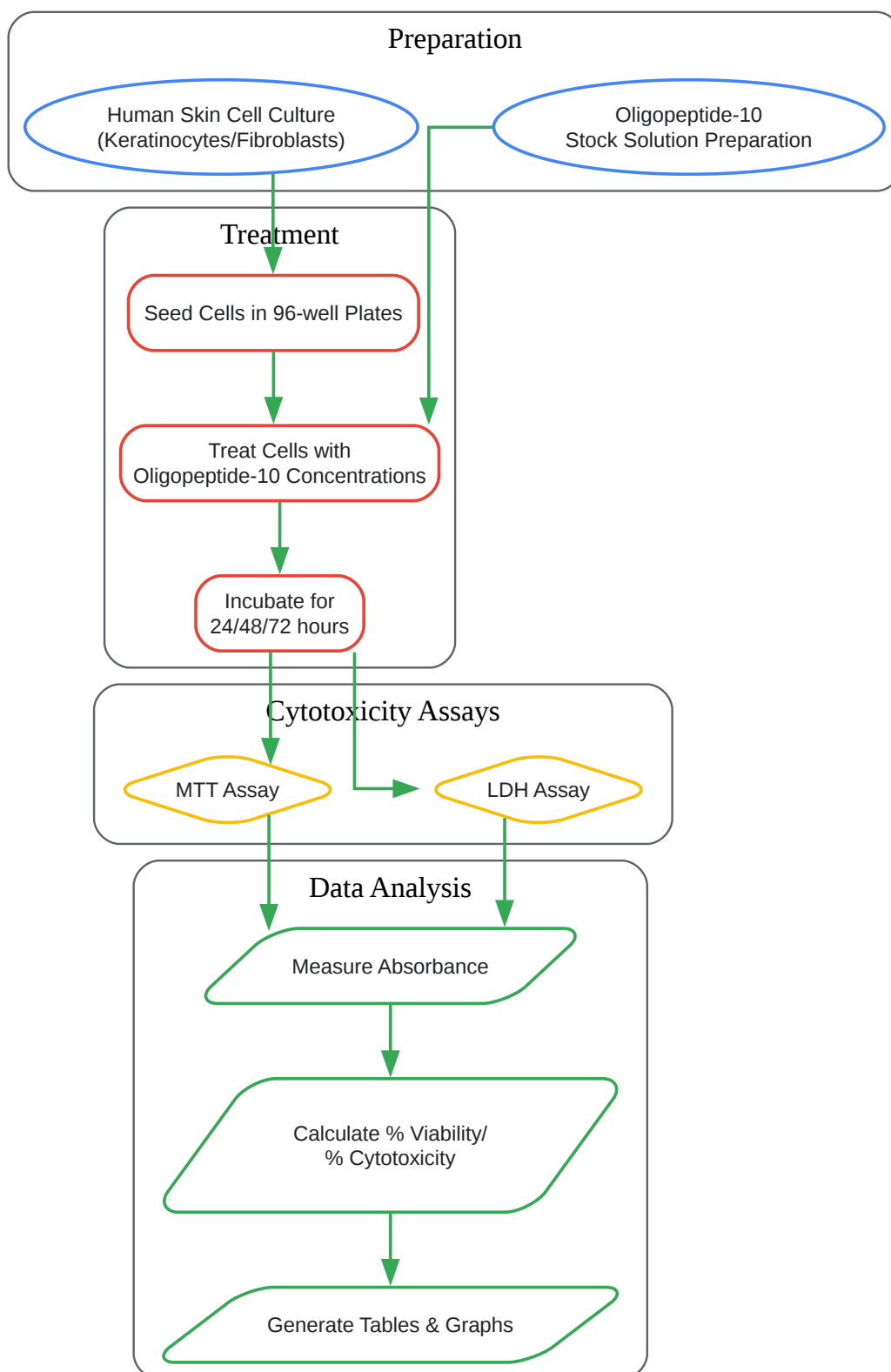
Cell Line	Oligopeptide-10 Concentration (µg/mL)	Incubation Time (hours)	% Cell Viability (Mean ± SD)	IC50 (µg/mL)
HaCaT	0 (Control)	24	100 ± X.X	rowspan="6">Calculate
10	24			
50	24			
100	24			
250	24			
500	24			
Human Dermal Fibroblasts	0 (Control)	24	100 ± X.X	rowspan="6">Calculate
10	24			
50	24			
100	24			
250	24			
500	24			

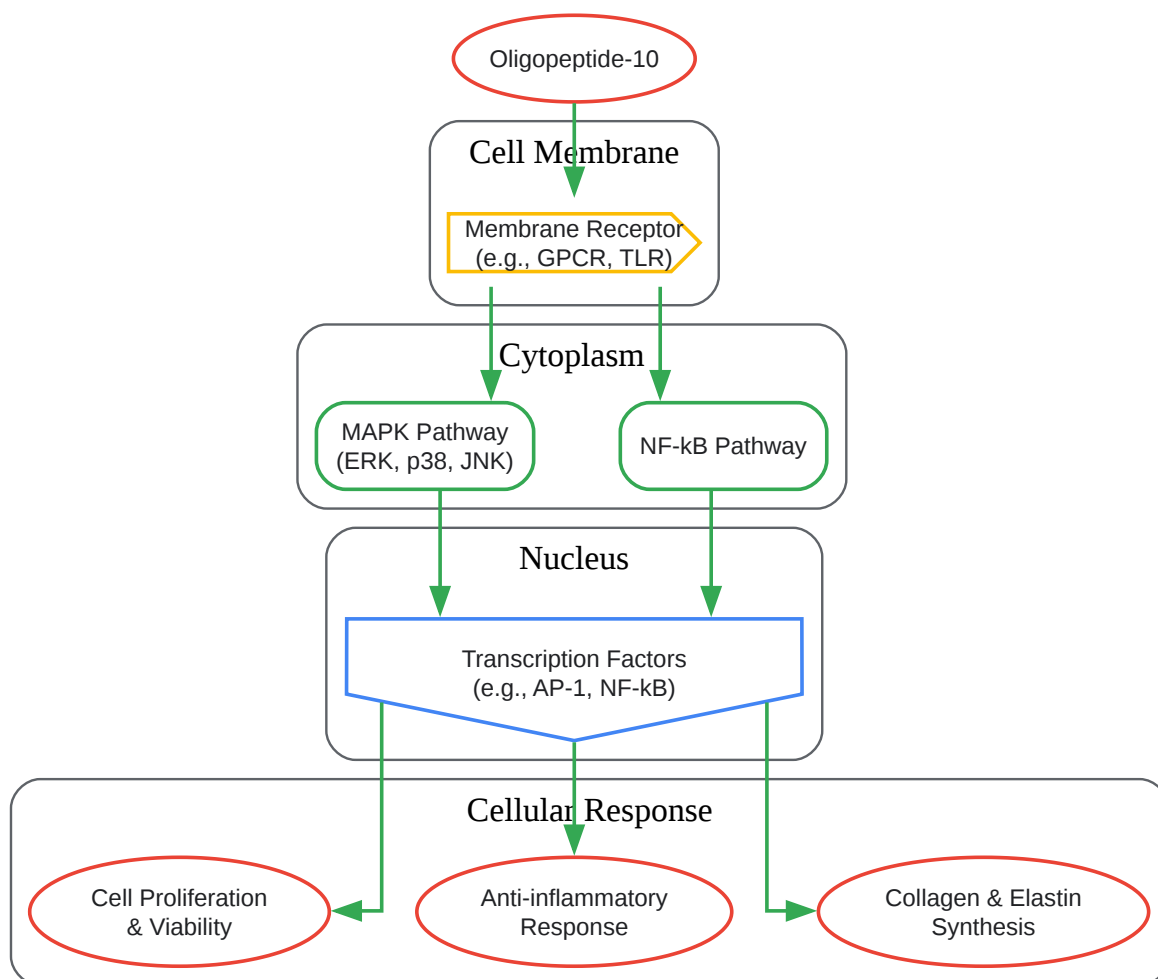
Table 2: LDH Assay - Cytotoxicity of **Oligopeptide-10** on Human Skin Cells

Cell Line	Oligopeptide-10 Concentration (µg/mL)	Incubation Time (hours)	% Cytotoxicity (Mean ± SD)
HaCaT	0 (Control)	24	0 ± X.X
10	24	24	0 ± X.X
50	24		
100	24		
250	24		
500	24		
Human Dermal Fibroblasts	0 (Control)	24	0 ± X.X
10	24	24	0 ± X.X
50	24		
100	24		
250	24		
500	24		

Experimental Workflow for Cytotoxicity Assessment

The following diagram illustrates the general workflow for assessing the cytotoxicity of **Oligopeptide-10** on human skin cells.





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References

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- 2. merckmillipore.com [merckmillipore.com]

- 3. researchgate.net [researchgate.net]
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